

A Comparative Analysis of 1,1,2-Trichloroethane and Alternative Degreasing Agents

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Compound of Interest

Compound Name: 1,1,2-Trichloroethane

Cat. No.: B165190

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This guide provides an objective comparison of the performance, environmental impact, and safety profiles of **1,1,2-Trichloroethane** and other prominent degreasing agents. The information is intended for researchers, scientists, and drug development professionals who require effective cleaning and degreasing solutions while considering health and environmental factors. The data presented is compiled from various technical sources to facilitate an informed selection process.

Introduction to 1,1,2-Trichloroethane

1,1,2-Trichloroethane is a colorless, sweet-smelling liquid solvent.[1] Historically, its strong solvency has made it useful as a chemical intermediate and as a solvent for fats, oils, waxes, and resins.[2] However, significant health and environmental concerns have necessitated a thorough evaluation of its performance against safer, more sustainable alternatives. This compound is toxic and should be handled with care.[2] High exposure can lead to central nervous system depression, as well as adverse effects on the liver and kidneys. The U.S. Environmental Protection Agency (EPA) has classified **1,1,2-Trichloroethane** as a possible human carcinogen.[1]

Environmentally, **1,1,2-Trichloroethane** breaks down slowly in the air and can contribute to photochemical smog. It does not bind well to soil and can leach into groundwater, where it may persist for months to years.[1]

Performance Comparison of Degreasing Agents

The effectiveness of a degreasing agent is primarily determined by its solvency power, often quantified by the Kauri-Butanol (Kb) value. A higher Kb value indicates a more aggressive solvent capable of dissolving heavy oils and greases.[3][4] The following tables summarize key performance, environmental, and safety data for **1,1,2-Trichloroethane** and its alternatives.

Table 1: Physical Properties and Solvency Power

Solvent	Chemical Formula	Boiling Point (°F / °C)	Kauri-Butanol (Kb) Value
1,1,2-Trichloroethane	C ₂ H ₃ Cl ₃	237 / 114	~124 (similar to 1,1,1-TCA)
1,1,1-Trichloroethane (TCA)	C ₂ H ₃ Cl ₃	165 / 74	124[5]
Trichloroethylene (TCE)	C ₂ HCl ₃	189 / 87	129[5][6]
Perchloroethylene (PCE)	C ₂ Cl ₄	250 / 121	90[3][5]
Methylene Chloride (MEC)	CH ₂ Cl ₂	104 / 40	136[3][6]
n-Propyl Bromide (nPB)	C ₃ H ₇ Br	160 / 71	129[3]
NEXT-HD Pro	1,2-Trans Blend	Not specified	94[7]
Toluene	C ₇ H ₈	231 / 111	105[3][6]
Cyclohexane	C ₆ H ₁₂	177 / 81	54.3[6]

Note: The Kb value for **1,1,2-Trichloroethane** is not readily available in the provided search results but is expected to be similar to its isomer, 1,1,1-Trichloroethane.

Table 2: Environmental Profile

Solvent	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP)	Environmental Fate Summary
1,1,2-Trichloroethane	Low	Low	Breaks down slowly in air; can leach into groundwater and persist for months to years.[1]
1,1,1-Trichloroethane (TCA)	0.1	146	Classified as an ozone-depleting substance; production phased out under the Montreal Protocol.[8]
Trichloroethylene (TCE)	~0	Low	Does not significantly deplete the ozone layer but is a persistent environmental contaminant.[8]
Perchloroethylene (PCE)	~0	Low	Not an ozone-depleting substance. [8]
Methylene Chloride (MEC)	~0	Low	Not an ozone-depleting substance. [8]
n-Propyl Bromide (nPB)	Yes (Class II)	Low	Listed by the EPA as an unacceptable substitute for ozone-depleting substances in most cleaning uses.
NEXT-HD Pro	0	87	Marketed as a more environmentally responsible alternative with zero ODP.[7]

Table 3: Health and Safety Summary

Solvent	OSHA PEL (8-hr TWA)	Carcinogenicity Classification (IARC/EPA)	Key Health Hazards
1,1,2-Trichloroethane	10 ppm	IARC: Not classifiable; EPA: Possible human carcinogen	Central nervous system depression, liver and kidney damage. [1]
1,1,1-Trichloroethane (TCA)	350 ppm	Not classified as a human carcinogen	Low toxicity compared to other chlorinated solvents, but overexposure can cause CNS effects. [8]
Trichloroethylene (TCE)	100 ppm	IARC: Group 1 (Carcinogenic to humans); EPA: Carcinogenic to humans	CNS, kidney, liver, immune system, and reproductive system hazards. [9] Classified as a human carcinogen. [10]
Perchloroethylene (PCE)	100 ppm	IARC: Group 2A (Probably carcinogenic to humans)	Reasonably anticipated to be a human carcinogen. [10]
Methylene Chloride (MEC)	25 ppm	IARC: Group 2A (Probably carcinogenic to humans)	Reasonably anticipated to be a human carcinogen. [10]
n-Propyl Bromide (nPB)	0.1 ppm (ACGIH TLV)	NTP: Reasonably anticipated to be a human carcinogen	Neurotoxicity and reproductive toxicity. [10] [11]

Experimental Protocols

Objective evaluation of degreasing performance relies on standardized experimental methods. Below are protocols for key tests used to assess solvent efficacy.

Kauri-Butanol Value Determination (ASTM D1133)

This method quantifies the solvency power of hydrocarbon solvents.

- Objective: To measure the maximum amount of a solvent that can be added to a standard solution of kauri resin in butanol without causing turbidity.[\[3\]](#)
- Apparatus:
 - 250-mL flask
 - 50-mL burette
 - Standard Kauri-Butanol solution (20g of kauri resin in butan-1-ol).[\[6\]](#)
- Procedure:
 - A standard solution of kauri resin dissolved in butyl alcohol is prepared.
 - The solvent being tested is slowly titrated from a burette into a measured volume of the kauri resin solution.
 - The mixture is continuously observed against a standardized printed background.
 - The titration is stopped at the "cloud-point," which is the point where the printed text becomes blurry when viewed through the flask.[\[12\]](#)
 - The volume of solvent added (in milliliters) is recorded as the Kb value. A higher volume indicates stronger solvency.[\[12\]](#)

Gravimetric Analysis for Cleaning Effectiveness (Based on ASTM G122)

This quantitative method measures the amount of soil removed from a standardized coupon.

- Objective: To determine the cleaning efficiency of a degreaser by measuring weight change.
- Apparatus:
 - Standardized metal coupons (e.g., stainless steel)
 - Analytical balance (accurate to 0.1 mg)
 - Standardized soil (e.g., cutting oils, greases)[[13](#)]
 - Degreasing tank or beaker
- Procedure:
 - Clean and dry a test coupon and record its initial weight (W1).
 - Apply a known amount of a standardized soil (e.g., grease, oil) to the coupon and reweigh (W2). The weight of the soil is (W2 - W1).
 - Submerge the soiled coupon in the degreasing agent for a specified time and under controlled conditions (e.g., temperature, agitation).
 - Remove the coupon, rinse if required by the protocol, and dry it completely.
 - Record the final weight of the coupon (W3). The weight of the remaining soil is (W3 - W1).
 - Calculate the cleaning efficiency as a percentage: $\text{Efficiency (\%)} = \frac{[(W2 - W1) - (W3 - W1)]}{(W2 - W1)} \times 100$

Water Break Test

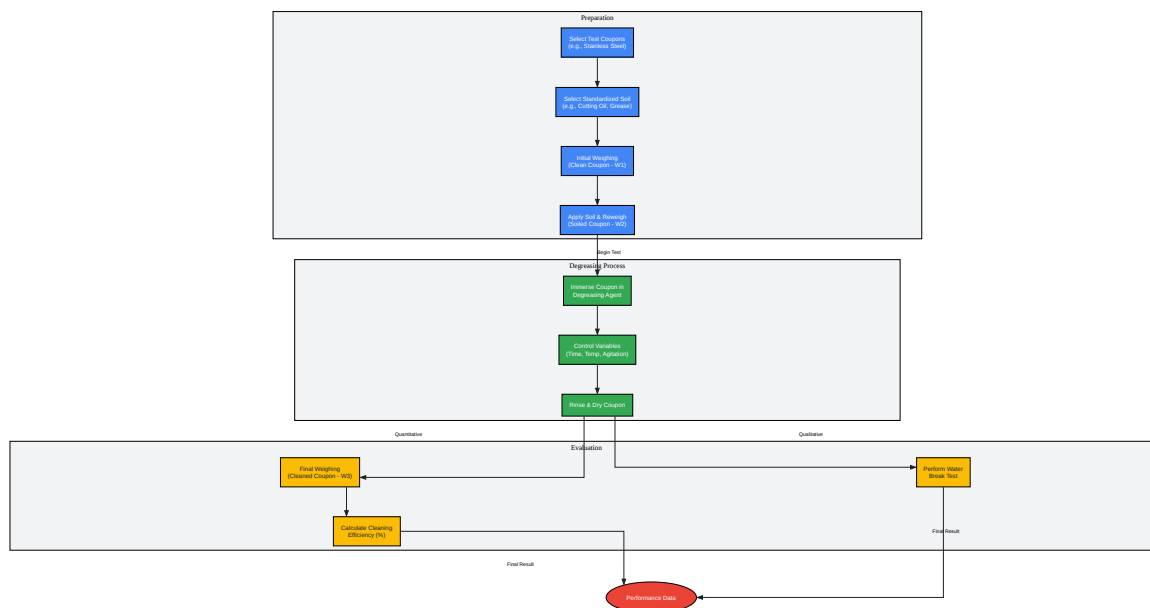
A simple, qualitative method to assess surface cleanliness after degreasing.

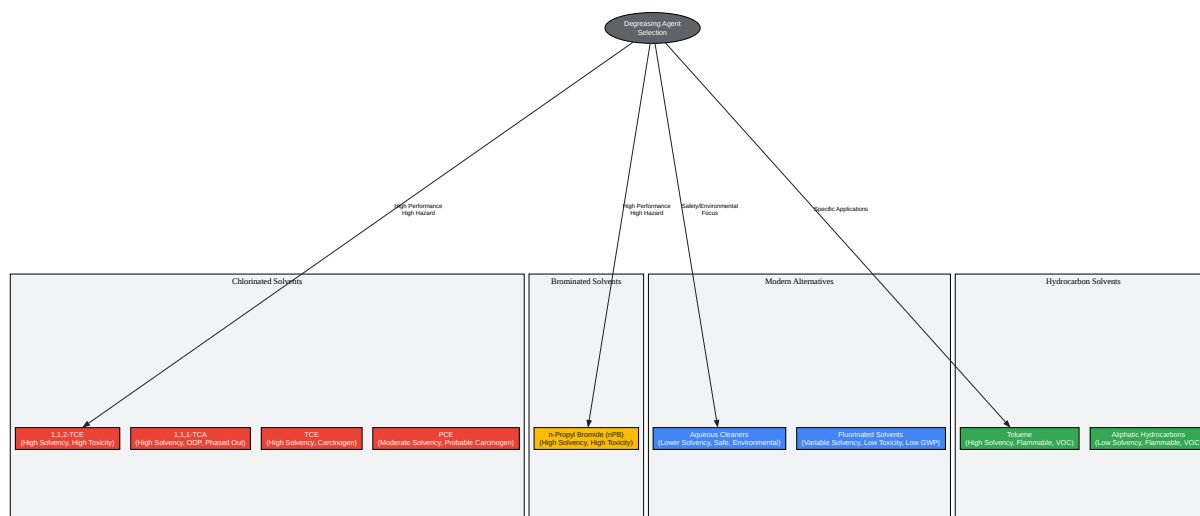
- Objective: To visually determine if a surface is free of hydrophobic contaminants like oil and grease.
- Procedure:
 - After the degreasing process, the part is rinsed with clean water.

- The part is held in a vertical position, and the surface is observed as the water drains.
- Clean Surface: A continuous, unbroken film of water remains on the surface.
- Contaminated Surface: The water film breaks, coalescing into droplets or beads, indicating the presence of residual hydrophobic soils.[\[14\]](#)

Visualized Workflows and Relationships

Diagrams can clarify complex processes and relationships between different degreasing agents.





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Phone: (601) 213-4426

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